

Introduction: A Keystone Monomer in Advanced Material Science

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Compound of Interest

Compound Name: *tert-Butyl 5-Norbornene-2-carboxylate*

Cat. No.: B124783

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Tert-Butyl 5-Norbornene-2-carboxylate (tBNBC), identified by its CAS Number 154970-45-3, is a bifunctional cycloaliphatic ester of significant interest in both academic research and industrial applications.[1][2] Its unique molecular architecture, featuring a strained bicyclic norbornene framework and an acid-labile tert-butyl ester group, makes it a highly versatile building block.[3][4] This compound serves as a critical monomer for producing advanced polymers with tailored properties and as a key intermediate in the synthesis of complex organic molecules, including pharmaceuticals.[5][6][7]

The utility of tBNBC is deeply rooted in its stereochemistry, existing as endo and exo isomers. This isomerism arises from the Diels-Alder cycloaddition reaction used in its synthesis and profoundly influences the reactivity and properties of the resulting polymers.[5][8] For instance, the exo-isomer generally exhibits higher reactivity in Ring-Opening Metathesis Polymerization (ROMP).[5][8] Consequently, understanding and controlling the isomeric ratio is paramount for its application in high-performance materials such as photoresists for semiconductor manufacturing, where precision and reliability are critical.[3][5][8] This guide provides a comprehensive overview of the core physical properties, synthesis, characterization, and applications of this important compound.

Core Physical and Chemical Properties

The physical properties of **tert-Butyl 5-Norbornene-2-carboxylate** are fundamental to its handling, processing, and performance in various applications. The compound is typically

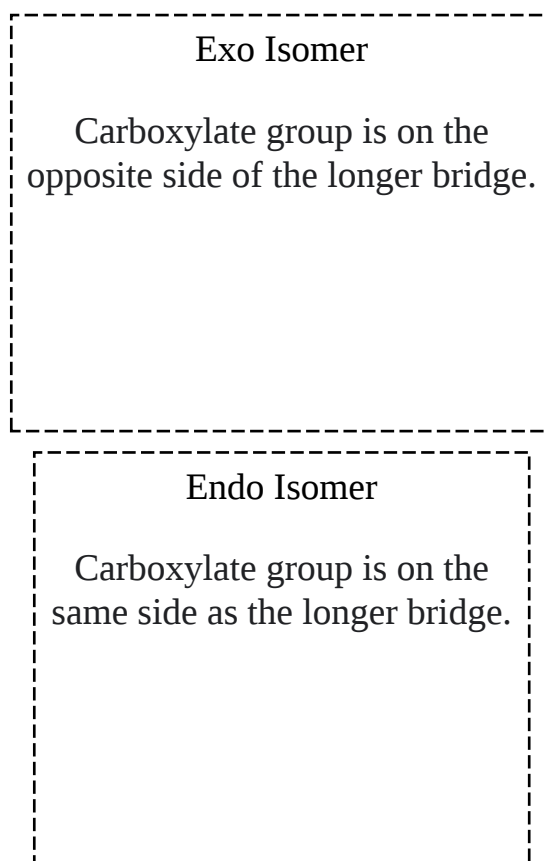
supplied as a colorless to nearly colorless liquid, and it is a mixture of endo and exo isomers.[\[9\]](#)
[\[10\]](#)

Property	Value	Source(s)
CAS Number	154970-45-3	[2] [9] [10] [11]
Molecular Formula	C ₁₂ H ₁₈ O ₂	[10] [11] [12] [13]
Molecular Weight	194.27 g/mol	[10] [11] [12] [13]
Appearance	Colorless to Almost Colorless Clear Liquid	[9] [10]
Physical State	Liquid	[10] [13] [14]
Boiling Point	243 °C (at 760 mmHg); 103 °C (at 10 mmHg)	[9] [10] [11]
Flash Point	92 °C	[9] [10] [11]
Density / Specific Gravity	~0.98 - 1.046 g/cm ³ (at 20/20 °C)	[9] [10] [11]
Refractive Index (n _{20/D})	~1.46	[9] [10] [11] [13]
Vapor Pressure	0.033 mmHg at 25 °C	[11]
Storage Conditions	Sealed in dry, Room Temperature	[11] [14] [15]

The boiling point of 103 °C at a reduced pressure of 10 mmHg indicates that vacuum distillation is a suitable method for purification.[\[9\]](#)[\[10\]](#) Its high flash point of 92 °C classifies it as a combustible liquid, requiring appropriate safety precautions to avoid ignition sources.[\[9\]](#) The specific gravity and refractive index are crucial for quality control, ensuring batch-to-batch consistency.

The Critical Role of Stereochemistry: Endo vs. Exo Isomerism

The spatial arrangement of the tert-butyl carboxylate group relative to the bicyclic norbornene ring defines its stereochemistry. The Diels-Alder reaction between cyclopentadiene and tert-butyl acrylate is endo-selective, typically yielding a majority of the endo isomer due to favorable secondary orbital interactions.[5][8]



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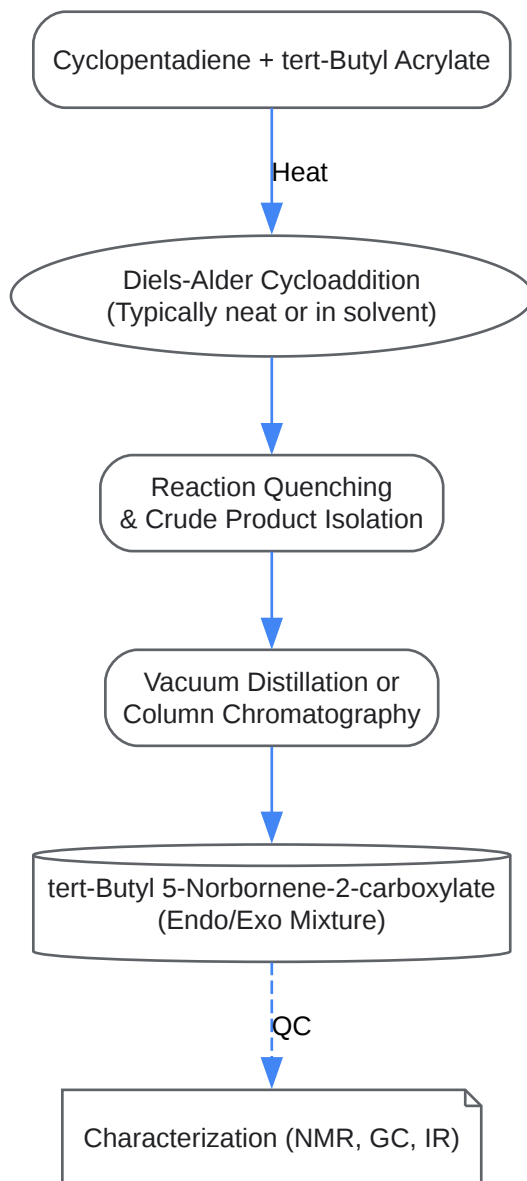
*Endo and Exo isomers of **tert-Butyl 5-Norbornene-2-carboxylate**.*

This stereoisomerism is not merely a structural curiosity; it has profound practical implications. The endo isomer is susceptible to intramolecular cyclization (lactonization) under certain conditions, which can be an undesirable side reaction, particularly in photoresist applications.[8][16] In contrast, the exo isomer is generally more sterically accessible and displays higher reactivity in polymerizations like ROMP.[5] Therefore, synthetic strategies often involve base-promoted isomerization to enrich the more desirable exo content.[5][8]

Synthesis and Characterization

General Synthesis Protocol

The primary route to tBNBC is the Diels-Alder cycloaddition reaction.^{[5][8][16]}



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General workflow for the synthesis and purification of tBNBC.

Step-by-Step Methodology:

- **Reactant Preparation:** Freshly cracked cyclopentadiene (obtained by distilling dicyclopentadiene) is used. Tert-butyl acrylate serves as the dienophile.

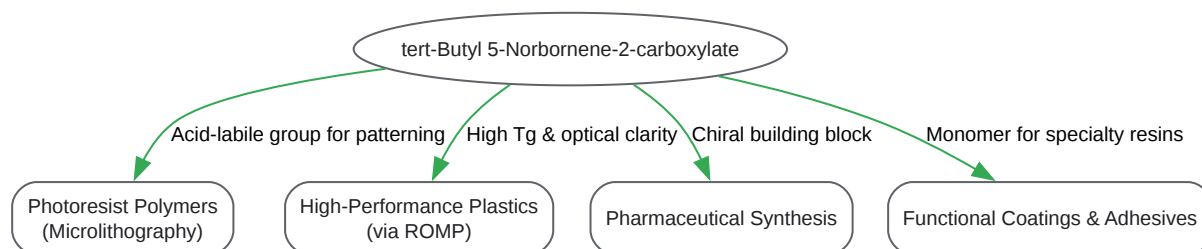
- **Diels-Alder Reaction:** Cyclopentadiene is added slowly to tert-butyl acrylate, often without a solvent. The reaction is exothermic and may require cooling to control the temperature. The mixture is then typically stirred at room temperature or with gentle heating for several hours to ensure complete conversion.^{[5][8]}
- **Purification:** The resulting crude product, which is predominantly the endo isomer, is purified. Vacuum distillation is commonly employed to separate the product from unreacted starting materials and any polymeric byproducts.
- **Exo Isomer Enrichment (Optional):** To increase the ratio of the exo isomer, the endo-rich mixture can be treated with a strong base, such as sodium tert-butoxide, in an appropriate solvent like THF.^{[5][8]} This process establishes an equilibrium that is often richer in the thermodynamically more stable exo isomer.

Spectroscopic Characterization

- **¹H NMR Spectroscopy:** This is the most powerful tool for determining the endo to exo isomer ratio.^{[5][8]} The vinylic protons (C=C-H) and the protons adjacent to the ester group show distinct chemical shifts for each isomer, allowing for straightforward integration and quantification.
- **Infrared (IR) Spectroscopy:** The IR spectrum provides confirmation of the key functional groups. A strong absorption band is expected in the region of 1700-1730 cm⁻¹ corresponding to the C=O (carbonyl) stretch of the ester.
- **Gas Chromatography (GC) and Mass Spectrometry (MS):** GC is used to assess the purity of the material, while MS will show a molecular ion peak corresponding to the molecular weight of 194.27 g/mol.^[13] Spectral data for this compound is available in public databases for reference.^[17]

Industrial Applications and Scientific Relevance

The unique combination of a polymerizable norbornene ring and a functional tert-butyl ester group makes tBNBC a valuable monomer in materials science.



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Key application areas for tBNBC.

- **Photoresists for Microlithography:** This is a primary application. Polymers containing tBNBC are used in chemically amplified photoresists. The tert-butyl ester is stable under normal conditions but is cleaved in the presence of a photo-generated acid, changing the polymer's solubility. This change allows for the creation of intricate patterns on semiconductor wafers. [3][5]
- **Ring-Opening Metathesis Polymerization (ROMP):** tBNBC is a functional monomer for ROMP, which produces polynorbornenes. These polymers are known for their high thermal stability, excellent optical transparency, and mechanical strength, making them suitable for optical lenses, displays, and other advanced applications. [3][5]
- **Organic Synthesis:** The norbornene scaffold provides a rigid and stereochemically defined framework, making tBNBC a useful intermediate for synthesizing complex target molecules, including biologically active compounds. [4][5][6]

Safety and Handling

Tert-Butyl 5-Norbornene-2-carboxylate is a combustible liquid (Flash Point: 92 °C) and requires appropriate handling to prevent ignition. [9] Standard laboratory and industrial safety protocols should be strictly followed.

- **Handling:** Use in a well-ventilated area. Keep away from heat, sparks, open flames, and hot surfaces. [18] Wear appropriate personal protective equipment (PPE), including safety glasses, chemical-resistant gloves, and a lab coat. [18]

- Storage: Store in a tightly closed container in a dry, cool, and well-ventilated place.[15]
- Disposal: Dispose of contents and container to an approved waste disposal plant in accordance with local, state, and federal regulations.[9]

Users must consult the full Material Safety Data Sheet (MSDS/SDS) provided by the supplier before handling this chemical.[2]

Conclusion

Tert-Butyl 5-Norbornene-2-carboxylate is more than just a chemical intermediate; it is an enabling material for cutting-edge technologies. Its physical properties, particularly the nuances of its endo/exo isomerism, are directly linked to its performance in demanding applications like semiconductor manufacturing and advanced polymer synthesis. A thorough understanding of its synthesis, characterization, and handling is essential for researchers and engineers seeking to leverage its unique structural and functional attributes to innovate in the fields of materials science, electronics, and organic chemistry.

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